

handling and safety precautions for 2-chloro-4-methylbenzenesulfonyl chloride

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Compound of Interest

Compound Name: 2-Chloro-4-methylbenzenesulfonyl chloride

Cat. No.: B1346457

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Technical Support Center: 2-Chloro-4-methylbenzenesulfonyl Chloride

This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **2-chloro-4-methylbenzenesulfonyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-chloro-4-methylbenzenesulfonyl chloride**?

A1: **2-chloro-4-methylbenzenesulfonyl chloride** is a corrosive substance that can cause severe skin burns and serious eye damage.^{[1][2][3][4]} It may also be harmful if swallowed or inhaled, potentially causing irritation to the respiratory system.^{[2][5]} The substance is also known to be harmful to aquatic life.

Q2: What personal protective equipment (PPE) is mandatory when handling this chemical?

A2: Researchers must wear appropriate personal protective equipment, including chemical-resistant gloves, protective clothing, and eye/face protection such as chemical safety goggles

or a face shield.[1][2][6][7] In cases of insufficient ventilation, suitable respiratory protection should also be used.[1][5][7]

Q3: How should I properly store **2-chloro-4-methylbenzenesulfonyl chloride**?

A3: Store the chemical in a tightly closed container in a cool, well-ventilated area.[3][4] It should be stored locked up and away from incompatible materials such as bases, amines, and reducing agents.[1][7] The compound is sensitive to moisture and should be protected from it. [8]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately remove all contaminated clothing and rinse the affected area with plenty of water and soap.[1][6] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.[1][6] In both instances, seek immediate medical attention.[1][6][7]

Q5: How should I handle a spill of **2-chloro-4-methylbenzenesulfonyl chloride**?

A5: In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, contain the spill using an inert absorbent material like dry sand or earth.[3] Do not allow the chemical to enter drains or waterways.[7] Collect the absorbed material into a suitable container for disposal.[3]

Troubleshooting Guide

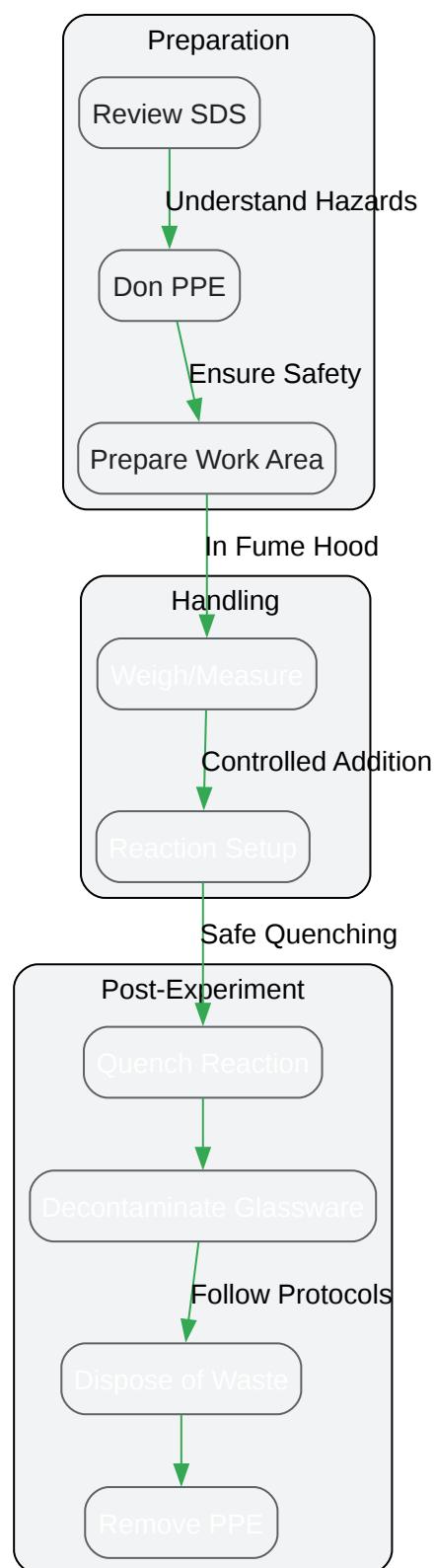
Issue	Possible Cause	Solution
Visible fumes or strong odor during handling	Inadequate ventilation or improper handling technique.	Immediately stop work and move to a well-ventilated area. If symptoms like respiratory irritation occur, seek fresh air and medical attention. [1] [2] Review and improve ventilation in the work area. Always handle the chemical in a fume hood.
Skin irritation or redness after handling	Accidental skin contact with the chemical.	As a first aid measure, immediately wash the affected area with plenty of soap and water. [6] Remove and launder contaminated clothing before reuse. [1] Seek medical advice if irritation persists.
Crystallization of the solid material in the container	The melting point of the substance is near room temperature.	2-chloro-4-methylbenzenesulfonyl chloride is a solid with a relatively low melting point. [9] Gentle warming may be required to liquefy the material for use. Ensure the container is securely closed during warming.
Unexpected reaction or fuming upon addition to a solvent	Reaction with an incompatible solvent (e.g., water, alcohols, bases).	The substance is water-reactive. [5] Ensure all solvents and reagents are dry and compatible before use. Incompatible materials include bases, amines, and reducing agents. [7]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₆ Cl ₂ O ₂ S	[9] [10]
Molecular Weight	225.09 g/mol	[9] [10]
Appearance	Solid	[9]
Melting Point	13 - 15 °C (55 - 59 °F)	
Boiling Point	251 - 252 °C (484 - 486 °F)	
Density	1.384 g/mL at 25 °C (77 °F)	

Experimental Workflow and Safety Precautions

Below is a diagram outlining the logical workflow for safely handling **2-chloro-4-methylbenzenesulfonyl chloride** in a laboratory setting.

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